

"sodium benzenesulfonate CAS number 515-42-4 information"

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Compound of Interest

Compound Name: sodium;benzenesulfonate

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An In-Depth Technical Guide to Sodium Benzenesulfonate (CAS 515-42-4)

Authored by a Senior Application Scientist

Abstract

Sodium benzenesulfonate (CAS 515-42-4), the sodium salt of benzenesulfonic acid, is a foundational organic compound whose utility spans a remarkable breadth of industrial and research applications.[1][2] As a white, crystalline, water-soluble solid, its chemical identity is defined by a $C_6H_5SO_3Na$ formula.[3][4] This guide offers a deep technical dive into the core attributes of sodium benzenesulfonate, moving beyond surface-level data to explore its synthesis, physicochemical characteristics, mechanistic actions, and applications, with a particular focus on its relevance to researchers, chemists, and drug development professionals. We will elucidate the causality behind its functional roles as a versatile chemical intermediate, a hydrotrope, a surfactant, and a critical component in the formulation of pharmaceutical salts.[5][6][7]

Physicochemical Characteristics and Structural Identity

Sodium benzenesulfonate is an aromatic sulfonate, comprising a benzene ring attached to a sulfonate group, with a sodium counter-ion.[8] This structure imparts a unique combination of hydrophobicity (from the benzene ring) and high polarity (from the sulfonate group), which is fundamental to its diverse applications.[4] The compound is stable under normal conditions,

though it is hygroscopic and should be stored in a dry, inert atmosphere away from strong oxidizing agents.^{[9][10][11]}

Core Properties

A summary of the key physicochemical properties is presented below, compiled from authoritative chemical databases.

Property	Value	Source(s)
CAS Number	515-42-4	[3]
Molecular Formula	C ₆ H ₅ NaO ₃ S	[12][13]
Molecular Weight	180.16 g/mol	[9][11][14]
Appearance	White to off-white crystalline powder or flakes. ^{[1][9][15]}	[1][9][15]
Melting Point	>450 °C (decomposes)	[3][9]
Density	1.124 g/mL at 25 °C	[9][10][16]
Solubility	Highly soluble in water; very soluble in hot water. ^{[9][12][15]} Slightly soluble in alcohol. ^{[1][9]} [12] Insoluble in nonpolar solvents like diethyl ether. ^[5] [13]	[1][5][9][12][13][15]

Structural Representation

The molecular structure is key to its function.

Caption: Molecular structure of Sodium Benzenesulfonate.

Synthesis and Manufacturing Pathways

The industrial synthesis of sodium benzenesulfonate is a well-established, two-step process rooted in electrophilic aromatic substitution.^[8] Understanding this pathway is critical for appreciating potential impurities and quality control parameters.

Synthesis Workflow

Caption: General synthesis pathway for Sodium Benzenesulfonate.

Detailed Synthesis Protocol (Laboratory Scale)

This protocol is based on established organic chemistry procedures and provides a reliable method for laboratory synthesis.[\[17\]](#)

Objective: To synthesize sodium benzenesulfonate from benzene.

Materials:

- Benzene (60 mL)
- Concentrated Sulfuric Acid (60 mL)
- Calcium Hydroxide (powdered)
- Sodium Carbonate solution
- Deionized Water

Procedure:

- **Sulfonation:** In a round-bottom flask fitted with a reflux condenser, combine 60 mL of benzene and 60 mL of concentrated sulfuric acid. Heat the mixture gently to a boil. Causality: Heating provides the activation energy for the electrophilic aromatic substitution reaction, where SO_3 (formed in equilibrium from H_2SO_4) acts as the electrophile attacking the benzene ring. Continue refluxing for 6-8 hours, or until the immiscible benzene layer is no longer visible.[\[17\]](#)
- **Quenching & Neutralization (Part 1):** After cooling, carefully pour the dark reaction mixture into 1 liter of cold water. Boil the diluted solution and neutralize it by adding powdered calcium hydroxide in portions until the solution is no longer acidic. Causality: This step neutralizes the excess sulfuric acid and the newly formed benzenesulfonic acid, precipitating calcium sulfate, which is poorly soluble, while the calcium salt of benzenesulfonic acid remains in solution.[\[17\]](#)

- **Filtration:** Filter the hot mixture to remove the precipitated calcium sulfate. Wash the filter cake with hot water to recover any remaining product.[\[17\]](#)
- **Conversion to Sodium Salt:** Treat the filtrate with a sufficient amount of sodium carbonate solution to precipitate all calcium ions as calcium carbonate. Causality: This is a salt metathesis reaction. Sodium carbonate is added to replace the calcium counter-ion with sodium, as sodium benzenesulfonate is the desired final product.[\[17\]](#)
- **Final Isolation:** Filter the mixture again to remove the calcium carbonate precipitate. Concentrate the filtrate by evaporation until crystallization begins upon cooling. The resulting sodium benzenesulfonate crystals can be collected by filtration and dried.[\[17\]](#)

Core Applications and Mechanisms of Action

The utility of sodium benzenesulfonate is diverse, stemming from its dual chemical nature. It serves not just as a passive ingredient but as an active functional component in various processes.

Chemical Intermediate

Sodium benzenesulfonate is a valuable precursor in organic synthesis.[\[1\]\[2\]\[9\]](#)

- **Phenol Production:** Historically, the alkaline fusion of sodium benzenesulfonate with sodium hydroxide was a primary industrial route to phenol.[\[3\]\[5\]](#) Heating the salt with molten NaOH at high temperatures results in the displacement of the sulfonate group by a hydroxyl group, forming sodium phenoxide, which is then acidified to yield phenol.[\[5\]](#)
- **Dye and Pesticide Synthesis:** It serves as a building block for various dyes and pesticides.[\[1\]\[2\]\[18\]](#) The sulfonate group can be converted to other functional groups like sulfonyl chlorides (using PCl_5 or POCl_3), which are highly reactive intermediates for producing sulfonamides and other derivatives.[\[5\]\[6\]\[19\]](#)
- **Pharmaceutical Synthesis:** In drug development, it is used to form besilate (benzenesulfonate) salts of basic active pharmaceutical ingredients (APIs).[\[5\]\[6\]](#) This is a critical application, as converting a freebase API into a besilate salt can significantly improve its solubility, stability, and bioavailability.[\[6\]](#) However, this application requires stringent control of potential genotoxic impurities like sulfonate esters, a key regulatory concern.[\[20\]](#)

Hydrotropic Agent

A hydrotrope is a compound that enhances the aqueous solubility of poorly soluble substances.
[21] Unlike typical surfactants, hydrotropes like sodium benzenesulfonate work at high concentrations and do not necessarily form well-defined micelles.[21]

Mechanism of Action: The mechanism of hydrotropy is believed to involve the formation of loose, dynamic aggregates of hydrotrope molecules above a Minimum Hydrotrope Concentration (MHC).[7][22] The hydrophobic benzene ring of sodium benzenesulfonate can interact with the non-polar regions of a poorly soluble solute, while the polar sulfonate group maintains the aggregate's solubility in water, effectively "chaperoning" the solute into the aqueous phase.[7][23] This property is particularly valuable in liquid detergent formulations and in pharmaceutical preparations to solubilize drugs.[23][24]

Caption: Conceptual model of hydrotropic solubilization.

Surfactant and Detergent Additive

Sodium benzenesulfonate and its longer-chain alkyl derivatives are key anionic surfactants.[4][15][25] In detergents, it acts as a pulp conditioning agent, reducing slurry viscosity and improving flowability, which aids in the spray-drying process for powdered detergents.[1] It also helps prevent caking and can increase the moisture content of the final product, contributing to cost-effectiveness.[1]

Analytical and Quality Control Methods

For research and pharmaceutical applications, verifying the purity and identity of sodium benzenesulfonate is paramount.

Typical Quality Specifications

Commercial grades of sodium benzenesulfonate typically adhere to the following specifications:

Parameter	Specification Limit
Purity (Assay)	≥96.0% or ≥98.0%
Appearance	White powder/crystal
Loss on Drying	≤2.0%
Chloride (as Cl)	≤0.01%
Heavy Metals (as Pb)	≤0.002%
(Data compiled from commercial suppliers)[18] [26]	

Analytical Protocol: Purity Determination by Titration

While modern methods like HPLC are common for purity analysis, classical titration remains a robust and accessible method for assaying bulk material.[27] This protocol is adapted from principles of acid-base titration for related sulfonates.

Principle: The sulfonate is first converted to its acidic form via ion exchange or reaction, and the resulting acid is titrated with a standardized base.

Procedure:

- **Sample Preparation:** Accurately weigh approximately 1.5 g of the sodium benzenesulfonate sample. Dissolve it in 50 mL of deionized water.
- **Acidification:** Add a strong acid (e.g., a measured excess of sulfuric acid solution) to the dissolved sample. Reflux the mixture gently for 30 minutes. **Causality:** This step ensures the complete conversion of the sodium salt to the free benzenesulfonic acid.[27]
- **Titration:** After cooling, add a few drops of a suitable indicator (e.g., phenolphthalein). Titrate the solution against a standardized sodium hydroxide (NaOH) solution of known concentration (e.g., 0.1 N) until the endpoint is reached (a persistent color change).[27]
- **Calculation:** The purity of the sodium benzenesulfonate can be calculated based on the volume of NaOH titrant used, its concentration, and the initial mass of the sample.

Note: For regulatory-facing applications, a validated, stability-indicating HPLC method is the standard. Reverse-phase HPLC with a C18 column and a UV detector is commonly employed to separate and quantify sodium benzenesulfonate from its impurities.[\[16\]](#)[\[28\]](#)

Safety, Handling, and Toxicology

Sodium benzenesulfonate is classified as a hazardous substance.[\[29\]](#) It is irritating to the skin, eyes, and respiratory system.[\[9\]](#)[\[12\]](#)

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[12\]](#) Some sources also list H302 (Harmful if swallowed).[\[12\]](#)
- Handling Precautions: Use in a well-ventilated area.[\[29\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[26\]](#) Avoid generating dust.[\[29\]](#) Open cuts or abraded skin should not be exposed to the material.[\[29\]](#)
- Toxicological Profile: The oral LD50 in rats is reported as 1200 mg/kg.[\[29\]](#) Ingestion of less than 150 grams may be harmful to humans.[\[29\]](#) Long-term exposure studies in animals have indicated potential effects on the liver and kidneys at high doses.[\[12\]](#)

Conclusion

Sodium benzenesulfonate (CAS 515-42-4) is far more than a simple organic salt. Its elegant structure provides a powerful toolkit for chemists and formulation scientists. Its role as a foundational intermediate enables the synthesis of complex molecules, from life-saving pharmaceuticals to vibrant dyes. Its hydrotropic and surfactant properties are critical for creating effective cleaning products and solubilizing challenging APIs. For the research and drug development professional, a thorough understanding of its synthesis, properties, and analytical methods is essential for leveraging its full potential while ensuring quality and safety in advanced applications.

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